Preparation of GSK2945 Stock Solution: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*GSK2945*
CAS No.:	*1438071-12-5*
Cat. No.:	*B1443831*

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This document provides a detailed protocol for the preparation of a stock solution of **GSK2945**, a selective Rev-Erbα antagonist. Adherence to this protocol will ensure the accurate and reproducible preparation of **GSK2945** for use in various in vitro and in vivo experimental settings.

Compound Information

GSK2945 and its hydrochloride salt are commonly used to study the role of the nuclear receptor Rev-Erbα in regulating circadian rhythms, inflammation, and metabolism.[1][2] The choice between the free base and the hydrochloride salt may depend on experimental requirements, with the salt form often providing greater stability.[3]

Table 1: Chemical and Physical Properties of **GSK2945** and **GSK2945** Hydrochloride

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Property	GSK2945	GSK2945 Hydrochloride
CAS Number	1438071-12-5	Not explicitly stated, refers to free base
Molecular Formula	$C_{20}H_{18}Cl_2N_2O_2S$	$C_{20}H_{19}Cl_3N_2O_2S$
Molecular Weight	421.34 g/mol [4]	457.8 g/mol [2]
Appearance	Solid Powder[4]	Crystalline Solid
Purity	>98% (HPLC)[4]	Typically >99%

Solubility and Storage

Proper dissolution and storage are critical for maintaining the integrity and activity of **GSK2945**. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions for in vitro use.

Table 2: Solubility and Recommended Storage Conditions

Parameter	Specification
Solubility in DMSO	10 mM[4]
Powder Storage	-20°C for up to 3 years[2]
Stock Solution Storage	-80°C for up to 1 year[2]

Note: The free form of the compound may be prone to instability; the stable salt form (**GSK2945** hydrochloride) is advisable for consistent biological activity.[3]

Experimental Protocols

Materials and Equipment

- **GSK2945** or **GSK2945** hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

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- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 10 mM **GSK2945** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **GSK2945** hydrochloride (MW: 457.8 g/mol). Adjust calculations accordingly if using the free base (MW: 421.34 g/mol).

- Pre-weighing Preparation: Before opening the vial of **GSK2945**, allow it to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of moisture onto the powder.
- Weighing the Compound: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **GSK2945** hydrochloride powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.578 mg of the compound.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the tube containing the **GSK2945** powder. To continue the example, add 1 mL of DMSO to the 4.578 mg of **GSK2945** hydrochloride.
- Dissolution: Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) or brief sonication can be used to aid dissolution if precipitation is observed.[1][3] Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C.[2]

Preparation of Working Solutions

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For cell-based assays, the high-concentration DMSO stock solution must be diluted to the final working concentration in the appropriate cell culture medium. A typical working concentration for **GSK2945** in cellular assays is 20 µM.[1][2]

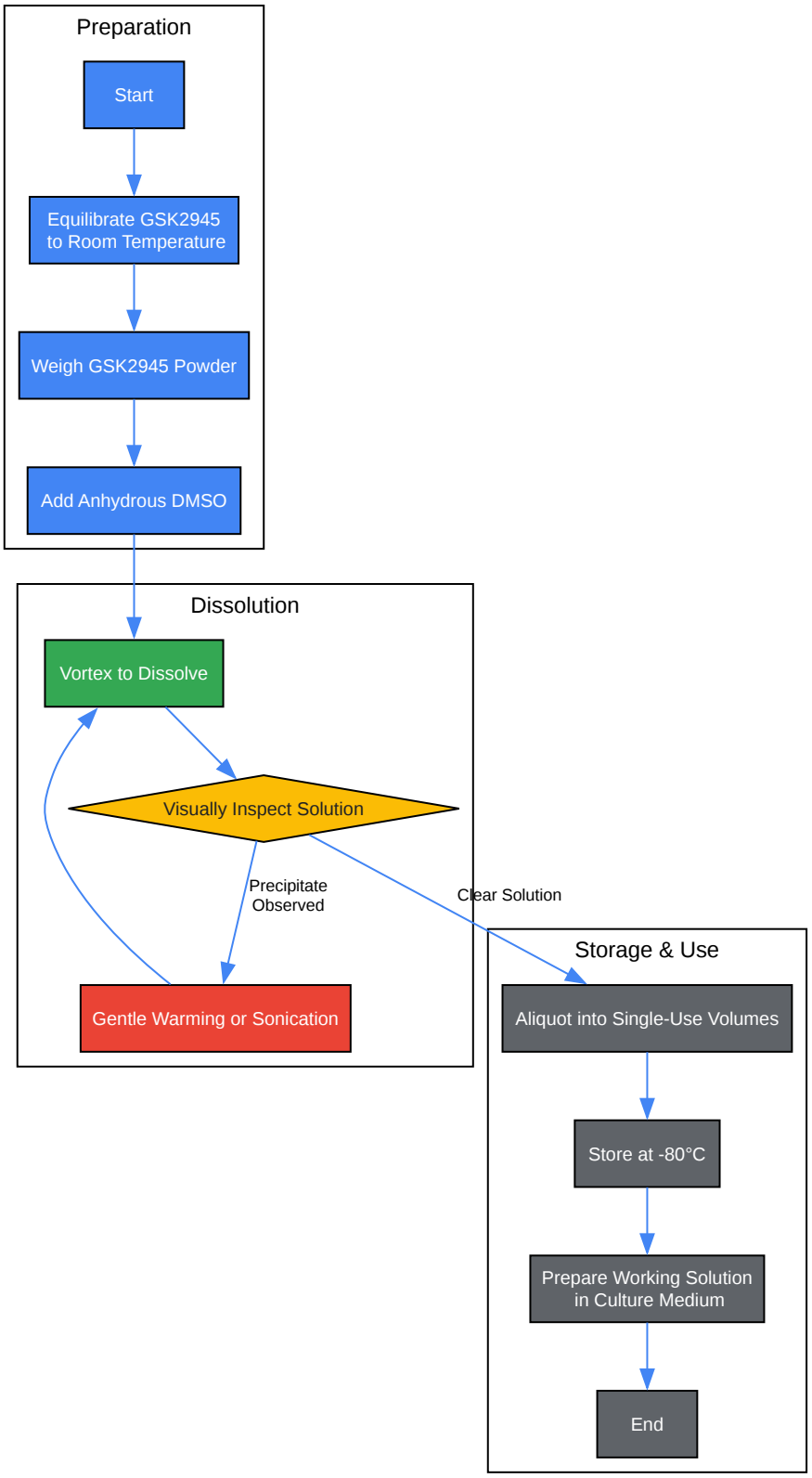
Example Dilution: To prepare 1 mL of a 20 µM working solution from a 10 mM stock:

- Calculate the volume of stock solution needed: (10 mM) * V1 = (20 µM) * (1 mL) => V1 = 2 µL.
- Add 2 µL of the 10 mM **GSK2945** stock solution to 998 µL of cell culture medium.
- Mix thoroughly by gentle pipetting or vortexing before adding to the cells.

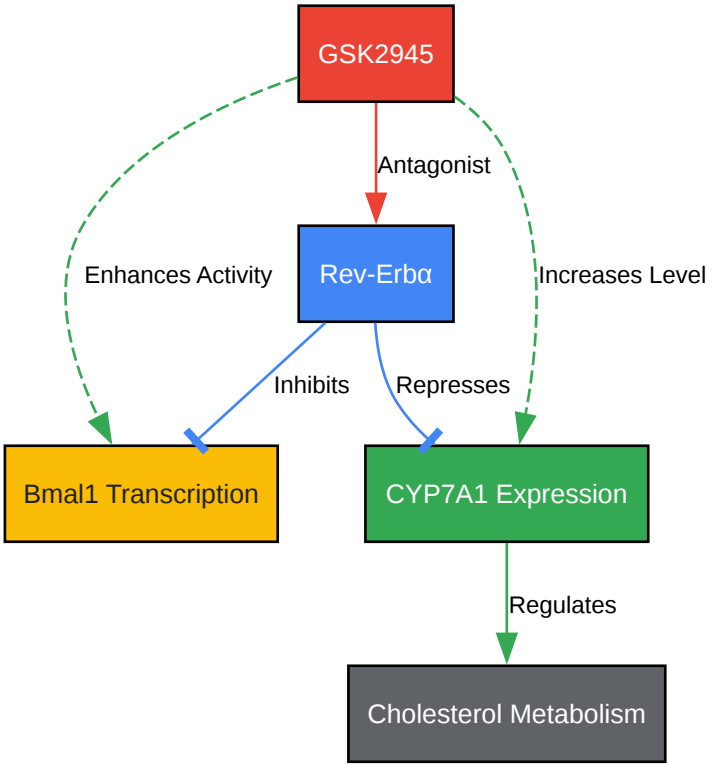
It is crucial to prepare fresh working solutions from the frozen stock for each experiment to ensure consistent results.

Diagrams

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